

Essential Safety and Operational Guide for Handling SR-4995

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SR-4995

Cat. No.: B1256982

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This document provides comprehensive safety protocols and operational procedures for the handling and disposal of **SR-4995**, a potent and selective ligand of α/β -hydrolase domain containing 5 (ABHD5) and an activator of adipose triglyceride lipase (ATGL). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and to build trust in our commitment to safety beyond the product itself.

Properties and Safety Information

SR-4995 is a white to beige powder. While it is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS), standard laboratory safety precautions should be strictly followed.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₁ N ₃ O ₂ S	
Molecular Weight	355.45 g/mol	
Form	Powder	
Color	White to beige	
Solubility	DMSO: 2 mg/mL, clear	
Storage Temperature	-20°C	
Storage Class	11 - Combustible Solids	

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **SR-4995** to determine the appropriate PPE. The following are minimum recommendations:

PPE Category	Recommendation
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Not required under normal conditions of use. If dust is generated, a NIOSH-approved particulate respirator is recommended.

Operational Plan: Handling and Storage

1. Engineering Controls:

- Handle **SR-4995** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.

2. Handling Procedures:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Wash hands thoroughly after handling.

3. Storage Procedures:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is -20°C.

Disposal Plan

Dispose of waste **SR-4995** and contaminated materials in accordance with local, state, and federal regulations. As **SR-4995** is not classified as hazardous, the following general guidelines apply:

1. Unused Product:

- Dispose of as chemical waste through a licensed professional waste disposal service.
- Do not dispose of down the drain.

2. Contaminated Materials:

- Contaminated labware (e.g., pipette tips, tubes) should be placed in a designated chemical waste container.
- Contaminated PPE should be disposed of as chemical waste.

Experimental Protocol: In Vitro Lipolysis Assay

This protocol is adapted from studies investigating the effect of **SR-4995** on lipolysis in adipocytes.^[1]

1. Cell Culture and Differentiation:

- Culture and differentiate 3T3-L1 or brown adipocytes (BA) to maturity. Experiments are typically performed 7-8 days post-induction.[\[1\]](#)

2. Preparation of Reagents:

- Prepare a stock solution of **SR-4995** in DMSO.
- Prepare Krebs-Ringer Bicarbonate Buffer (KRBB) containing 1% fatty acid-free bovine serum albumin (FF-BSA).

3. Lipolysis Assay:

- Wash differentiated adipocytes once with PBS.
- Incubate cells in KRBB with 1% FF-BSA containing one of the following treatments:
 - Vehicle control (e.g., 0.1% DMSO)[\[1\]](#)
 - Positive control (e.g., 10 μ M Isoproterenol)[\[1\]](#)
 - **SR-4995** (e.g., 20 μ M)[\[1\]](#)
- Incubate for 1 hour at 37°C.
- Collect the culture medium for analysis.

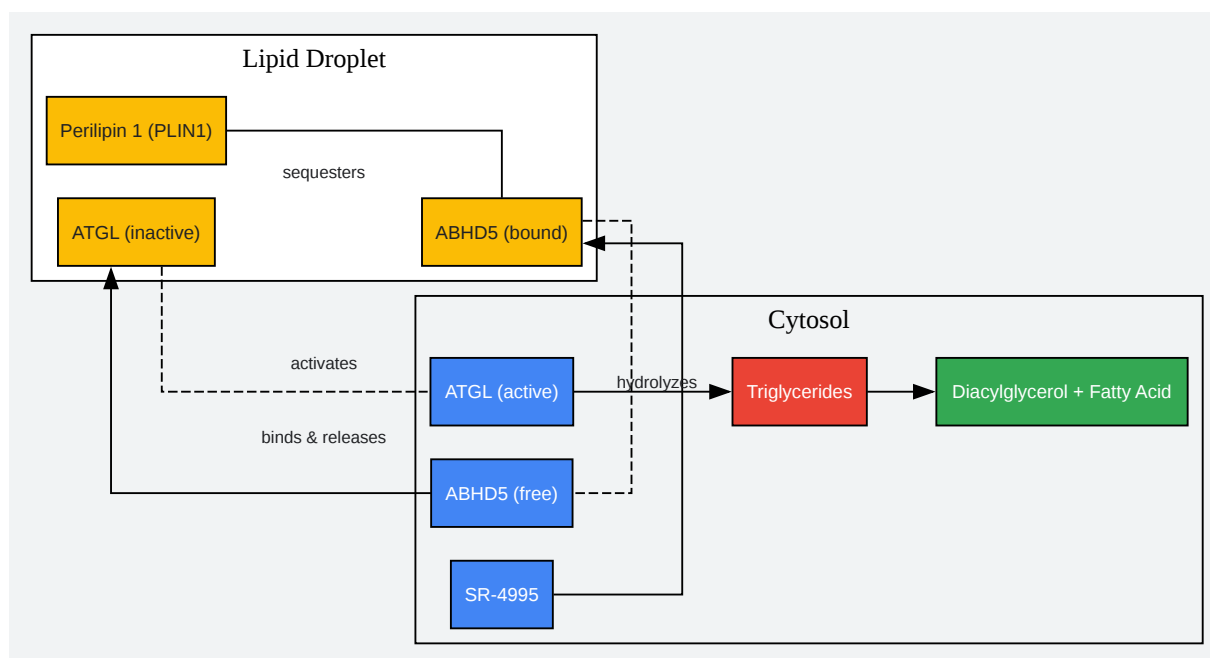
4. Quantification of Lipolysis:

- Measure the concentration of non-esterified fatty acids (NEFA) and glycerol in the collected medium using commercially available assay kits.[\[1\]](#)

Signaling Pathway of SR-4995 in Lipolysis Activation

SR-4995 activates lipolysis by directly binding to ABHD5, which leads to its dissociation from Perilipin 1 (PLIN1) on the surface of lipid droplets.[\[1\]](#) This allows ABHD5 to bind to and activate

Adipose Triglyceride Lipase (ATGL), initiating the hydrolysis of triglycerides.[1]



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Caption: **SR-4995** signaling pathway for ATGL activation.

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References

- 1. Novel Pharmacological Probes Reveal ABHD5 as a Locus of Lipolysis Control in White and Brown Adipocytes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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